Application Note: Heterocycle Synthesis Using 2-Fluoro-4-isothiocyanato-1-methoxybenzene

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Compound of Interest	
Compound Name:	*2-Fluoro-4-isothiocyanato-1-methoxybenzene*
CAS No.:	*344750-44-3*
Cat. No.:	*B3370216*

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Introduction & Chemical Profile

2-Fluoro-4-isothiocyanato-1-methoxybenzene is a specialized aryl isothiocyanate employed primarily in the synthesis of sulfur-containing heterocycles such as thiohydantoins, 2-aminothiazoles, and thioxo-imidazolidines.[1][2] These scaffolds are critical in medicinal chemistry, particularly for developing androgen receptor antagonists (e.g., Enzalutamide analogs) and kinase inhibitors.

Structural Insights & Reactivity

The electrophilicity of the isothiocyanate (-NCS) carbon is the driving force for its reactivity.

- Electronic Modulation: The methoxy group (-OMe) at the para position is a strong resonance donor, which slightly decreases the electrophilicity of the -NCS carbon compared to unsubstituted phenyl isothiocyanate. However, the fluorine atom (-F) at the meta position (relative to -NCS) provides inductive electron withdrawal, partially restoring reactivity and enhancing metabolic stability of the final scaffold by blocking oxidative metabolism at the ring edge.

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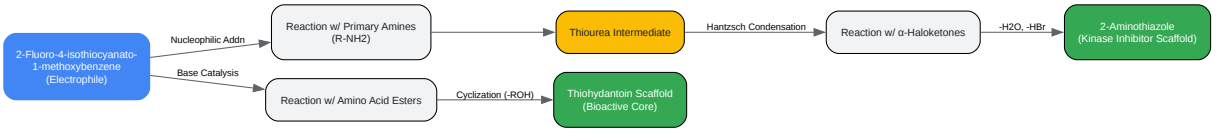
- Solubility: The molecule is lipophilic. Recommended solvents include Dichloromethane (DCM), Acetonitrile (MeCN), and Dimethylformamide (DMF).

Core Applications

- Thiohydantoin Synthesis: Direct cyclization with amino acid esters.
- Aminothiazole Construction: Via thiourea intermediates (Hantzsch synthesis).
- Bioisostere Development: Replacing standard phenyl rings with the 3-fluoro-4-methoxy motif to improve ADME properties.

Reaction Logic & Pathways

The following diagram illustrates the divergent synthetic pathways available from this building block.



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Caption: Divergent synthesis pathways converting the isothiocyanate core into Thiohydantoins and Aminothiazoles.

Protocol A: Synthesis of Thiohydantoins

Thiohydantoins are privileged structures in oncology. This protocol describes the reaction of **2-Fluoro-4-isothiocyanato-1-methoxybenzene** with an amino acid methyl ester.

Materials

- Reagent A: **2-Fluoro-4-isothiocyanato-1-methoxybenzene** (1.0 equiv)

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- Reagent B: Amino acid methyl ester hydrochloride (e.g., Glycine methyl ester HCl) (1.1 equiv)
- Base: Triethylamine (Et3N) (2.5 equiv)
- Solvent: Dichloromethane (DCM) or Ethanol (EtOH)
- Equipment: Round-bottom flask, Reflux condenser, Magnetic stirrer.

Step-by-Step Procedure

- Free Base Formation: In a round-bottom flask, dissolve the amino acid methyl ester hydrochloride (1.1 equiv) in DCM (0.2 M concentration). Add Triethylamine (1.2 equiv) and stir at Room Temperature (RT) for 15 minutes to liberate the free amine.
- Addition: Add **2-Fluoro-4-isothiocyanato-1-methoxybenzene** (1.0 equiv) dropwise to the solution.
  - Expert Note: If the isothiocyanate is solid, dissolve it in a minimum volume of DCM before addition to ensure homogeneity.
- Thiourea Formation: Stir the mixture at RT for 2–4 hours. Monitor by TLC (Hexane:EtOAc 3:1). The intermediate thiourea usually appears as a more polar spot.
- Cyclization: Add the remaining Triethylamine (1.3 equiv) and heat the reaction to reflux (40°C for DCM, 78°C for EtOH) for 6–12 hours.
  - Mechanism:[3][4] The second equivalent of base promotes the intramolecular attack of the thiourea nitrogen onto the ester carbonyl, releasing methanol.
- Work-up: Cool to RT. Wash the organic layer with 1M HCl (to remove excess Et3N), then water, and finally brine. Dry over anhydrous Na_2SO_4.[5]
- Purification: Concentrate in vacuo. Recrystallize from Ethanol or purify via flash column chromatography (Silica gel, 0-30% EtOAc in Hexanes).

Data Summary: Expected Yields

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Substrate (Amino Acid)	Solvent	Time (h)	Yield (%)	Notes
Glycine Methyl Ester	**DCM**	**6**	**85-92**	**Rapid cyclization due to low steric hindrance.**
Phenylalanine Methyl Ester	EtOH	12	78-85	Requires higher temp (reflux EtOH) for cyclization.

| Proline Methyl Ester | DMF | 4 | 90-95 | Bicyclic fused product formed. |

Protocol B: Synthesis of 2-Aminothiazoles

This protocol utilizes the Hantzsch Thiazole Synthesis method, converting the isothiocyanate first to a thiourea, then condensing with an α-haloketone.

Phase 1: Conversion to Thiourea

- Dissolve **2-Fluoro-4-isothiocyanato-1-methoxybenzene** (1 mmol) in THF (5 mL).
- Add Ammonium Hydroxide (28% NH_3 in H_2O, 2 mL) or a substituted primary amine (1.1 mmol).
- Stir vigorously at RT for 1 hour.
- Concentrate the mixture. The product (1-(3-fluoro-4-methoxyphenyl)thiourea) usually precipitates. Filter and wash with cold water. Dry under vacuum.

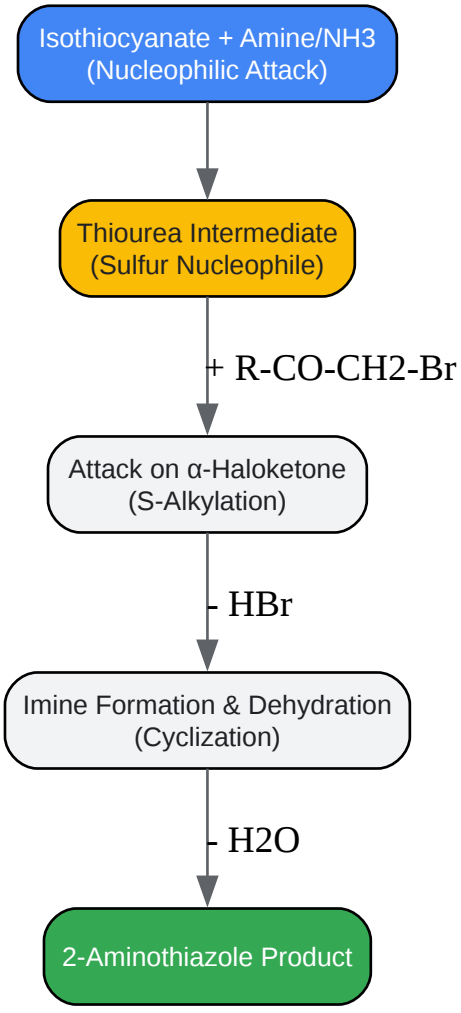
Phase 2: Hantzsch Cyclization

- Reagents: Suspend the thiourea (1.0 equiv) from Phase 1 in Ethanol (0.1 M).
- Addition: Add α-Bromoacetophenone (or derivative) (1.0 equiv).
- Reaction: Reflux the mixture for 2–4 hours.

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- Work-up: Cool the solution. The hydrobromide salt of the thiazole often precipitates.
- Free Base Isolation: Filter the solid, suspend in water, and neutralize with saturated $NaHCO_3$ solution. Extract with EtOAc, dry, and concentrate.

Reaction Mechanism Diagram



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Caption: Step-wise mechanism for the Hantzsch synthesis of 2-aminothiazoles from isothiocyanates.

Troubleshooting & Optimization

- Moisture Sensitivity: While aryl isothiocyanates are relatively stable, prolonged exposure to moisture can lead to hydrolysis, forming the corresponding aniline. Store the neat compound

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at 4°C under inert gas.

- Sluggish Reactions: Due to the electron-donating methoxy group, nucleophilic attack at the NCS carbon may be slower than with nitrophenyl isothiocyanates.
  - Solution: Use Microwave Irradiation (100°C, 10-20 min) to accelerate thiohydantoin formation [1].
  - Catalysis: Add DMAP (10 mol%) if using bulky amines.
- Purification: If the isothiocyanate co-elutes with the product, scavenge excess isothiocyanate by adding a polymer-supported amine (e.g., Trisamine resin) to the reaction mixture 1 hour before work-up.

Safety Information

- Hazards: **2-Fluoro-4-isothiocyanato-1-methoxybenzene** is an irritant (Skin/Eye/Respiratory). It is a lachrymator (tear-inducing) agent.
- Handling: Always handle in a fume hood. Wear nitrile gloves.
- Disposal: Quench excess isothiocyanate with dilute ammonia solution before disposal into organic waste.

References

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